

# Proper Disposal of 2-Methyl-3-hexanone: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 2-Methyl-3-hexanone

Cat. No.: B1206162

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Methyl-3-hexanone** (CAS No. 7379-12-6).

### Immediate Safety and Handling Precautions:

**2-Methyl-3-hexanone** is a flammable liquid and vapor, categorized as a hazardous chemical.

[1] It is crucial to handle this substance in a well-ventilated area and away from heat, sparks, open flames, and hot surfaces.[1][2][3] The use of explosion-proof electrical, ventilating, and lighting equipment is mandatory.[1][4] Personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection, must be worn at all times.[1]

## Key Physical and Chemical Properties

A summary of the key quantitative data for **2-Methyl-3-hexanone** is provided in the table below for easy reference.

Property	Value
CAS Number	7379-12-6
Molecular Formula	C7H14O
Physical State	Liquid <a href="#">[1]</a>
Appearance	Clear, colorless to slightly yellow liquid <a href="#">[2]</a>
Boiling Point	131 - 132 °C / 267.8 - 269.6 °F <a href="#">[1]</a>
Flash Point	24 °C / 75.2 °F <a href="#">[1]</a>
GHS Classification	Flammable liquids, Category 3 <a href="#">[2]</a>

## Step-by-Step Disposal Protocol

The disposal of **2-Methyl-3-hexanone** must be conducted in compliance with federal, state, and local regulations. In the United States, the primary federal legislation governing hazardous waste is the Resource Conservation and Recovery Act (RCRA), implemented by the Environmental Protection Agency (EPA).[\[5\]](#)[\[6\]](#)

### Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: **2-Methyl-3-hexanone** is classified as a flammable liquid and must be treated as hazardous waste.
- Segregate Waste: Do not mix **2-Methyl-3-hexanone** with other waste streams. Keep it in its original container or a compatible, properly labeled container.

### Step 2: Containerization and Labeling

- Use Appropriate Containers: Store waste **2-Methyl-3-hexanone** in a tightly closed, suitable container to prevent leaks or spills.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Proper Labeling: The container must be clearly labeled as "Hazardous Waste" and include the name "**2-Methyl-3-hexanone**." The label should also indicate the associated hazards (e.g., "Flammable Liquid").

### Step 3: On-Site Storage

- Designated Storage Area: Store the waste container in a designated, well-ventilated, and cool area, away from sources of ignition.[1][2]
- Secondary Containment: It is best practice to use secondary containment to prevent the spread of material in case of a leak.
- Static Precaution: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][3]

### Step 4: Arrange for Professional Disposal

- Engage a Licensed Waste Disposal Company: The disposal of **2-Methyl-3-hexanone** must be handled by a licensed hazardous waste disposal company.[1] These companies are equipped to manage the transportation and final disposal in accordance with all regulations.
- Provide Documentation: Be prepared to provide the waste disposal company with a Safety Data Sheet (SDS) for **2-Methyl-3-hexanone** and an accurate description of the waste.

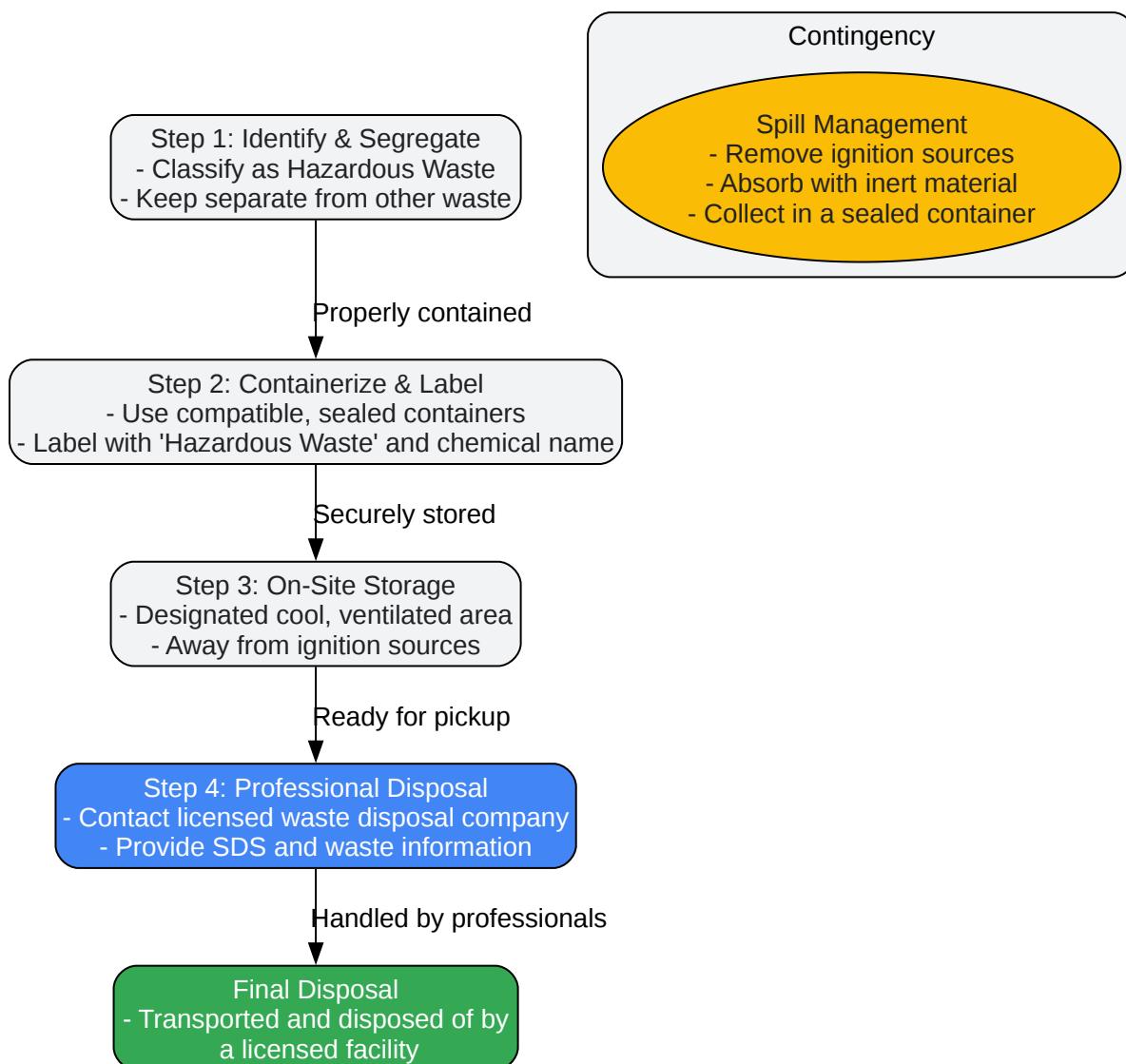
### Step 5: Spill Management

In the event of a spill:

- Immediate Action: Remove all sources of ignition and ventilate the area.[7] Use non-sparking tools for cleanup.[1][7]
- Containment: Absorb the spill with an inert absorbent material such as sand, silica gel, or a universal binder.[7]
- Collection and Disposal: Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[7]

## Disposal Process Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Methyl-3-hexanone**.

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Caption: Workflow for the safe disposal of **2-Methyl-3-hexanone**.

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